

Chloromethyl chloroformate safety precautions and handling guidelines

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Compound of Interest

Compound Name: Chloromethyl chloroformate

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An In-depth Technical Guide to the Safe Handling of **Chloromethyl Chloroformate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Chloromethyl chloroformate (CAS No. 22128-62-7) is a highly reactive chemical intermediate essential in various organic syntheses, particularly in the pharmaceutical and agrochemical industries.^[1] Its utility is derived from the two reactive sites, the chloroformate and the chloromethyl groups. However, its high reactivity also makes it a significant hazard. This guide provides a comprehensive overview of the safety precautions and handling guidelines necessary to mitigate the risks associated with its use in a laboratory and drug development setting. Adherence to these protocols is critical for ensuring personnel safety and environmental protection.

Hazard Identification and Toxicology

Chloromethyl chloroformate is classified as a toxic, corrosive, and water-reactive substance.^{[2][3][4]} Understanding its multifaceted hazards is the foundation of safe handling.

2.1 Acute Health Effects:

- **Inhalation:** Toxic if inhaled.^[5] Vapors can severely irritate the nose, throat, and respiratory system, leading to coughing, shortness of breath, and potentially fatal pulmonary edema

(fluid in the lungs), the symptoms of which may be delayed.[2][6]

- Skin Contact: Causes severe skin burns and damage.[2][5][7] The liquid is corrosive and can be absorbed through the skin, contributing to systemic toxicity.[3] Immediate and thorough decontamination is required upon contact.[2]
- Eye Contact: Causes serious eye damage, including severe irritation, burns, and the risk of permanent vision loss.[2][5]
- Ingestion: Harmful or fatal if swallowed.[5][7] It can cause severe burns to the mouth, throat, and stomach.[8]

2.2 Physicochemical Hazards:

- Water Reactivity: Reacts violently with water or moisture to release heat and toxic, corrosive gases, including hydrogen chloride and phosgene.[2][3][4] This reaction can increase the concentration of fumes in the air.[3]
- Thermal Decomposition: While the substance itself is non-combustible, it decomposes upon heating to produce highly toxic and corrosive fumes such as hydrogen chloride, phosgene, carbon monoxide, and carbon dioxide.[2][7][8]
- Container Hazard: Containers may explode when heated or if contaminated with water due to the pressure buildup from gas evolution.[2][3]

Chemical and Physical Properties

A summary of key quantitative data for **chloromethyl chloroformate** is presented below. Note that official occupational exposure limits have not been established, demanding the adoption of stringent engineering controls and work practices to minimize any potential exposure.[2]

Property	Value	Source(s)
Chemical Formula	C ₂ H ₂ Cl ₂ O ₂	
CAS Number	22128-62-7	
Molecular Weight	128.94 g/mol	[3]
Appearance	Colorless liquid with a penetrating, irritating odor	[2][3]
Boiling Point	107-108 °C	[5]
Density	1.450 g/mL at 20 °C	[5]
Vapor Pressure	26.5 mmHg at 25 °C	[5]
Flash Point	95 °C (203 °F) - closed cup	
Storage Temperature	2-8°C (Refrigerated)	
Occupational Exposure Limits (PEL/TLV)	Not Established	[2]

Safe Handling and Storage

Strict adherence to the following procedures is mandatory when working with or storing **chloromethyl chloroformate**.

4.1 Engineering Controls:

- All handling operations (e.g., weighing, transferring, and use in reactions) must be conducted within a certified chemical fume hood to ensure adequate ventilation.[2][5]
- Operations should be enclosed where possible.[2]
- An emergency eyewash station and safety shower must be immediately accessible in the work area.[2]

4.2 Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles and a full-face shield. Contact lenses should not be worn.[2]
- Hand Protection: Use chemically resistant, impervious gloves (e.g., butyl rubber, Viton®). Gloves must be inspected for integrity before each use.[5]
- Skin and Body Protection: Wear a flame-retardant lab coat, apron, and closed-toe shoes. For larger quantities or tasks with a higher risk of splashing, chemical-resistant protective suits and boots are required.[2][5]
- Respiratory Protection: If engineering controls are insufficient, a full-face respirator with a combination filter for organic vapors and acid gases (e.g., type ABEK) or a positive pressure self-contained breathing apparatus (SCBA) must be used.[3]

4.3 Handling Procedures:

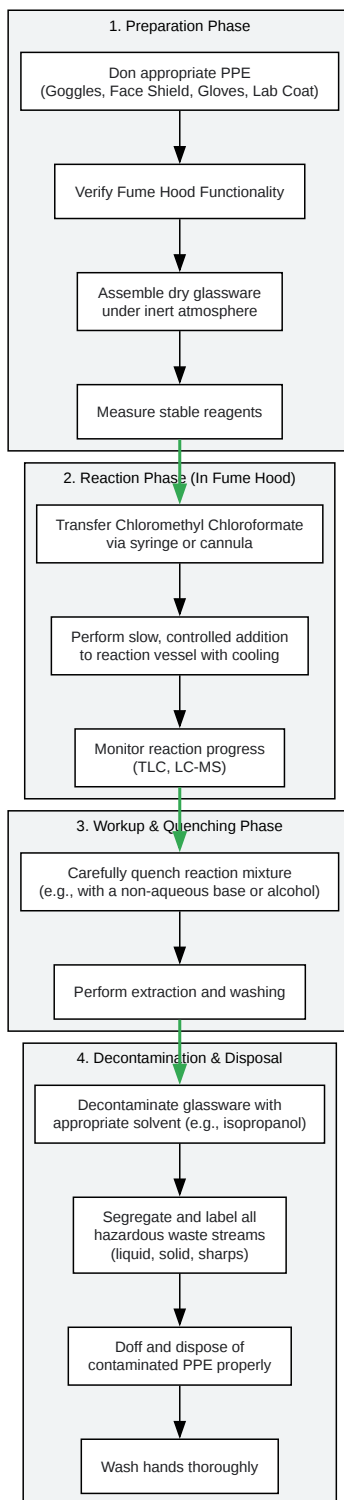
- Avoid all personal contact, including inhalation.[6]
- Use non-sparking tools and ground all equipment to prevent static discharge.[4][5]
- Work away from water, moisture, and incompatible materials.
- Keep containers tightly closed when not in use.[5]
- Do not eat, drink, or smoke in areas where the chemical is handled.[2]

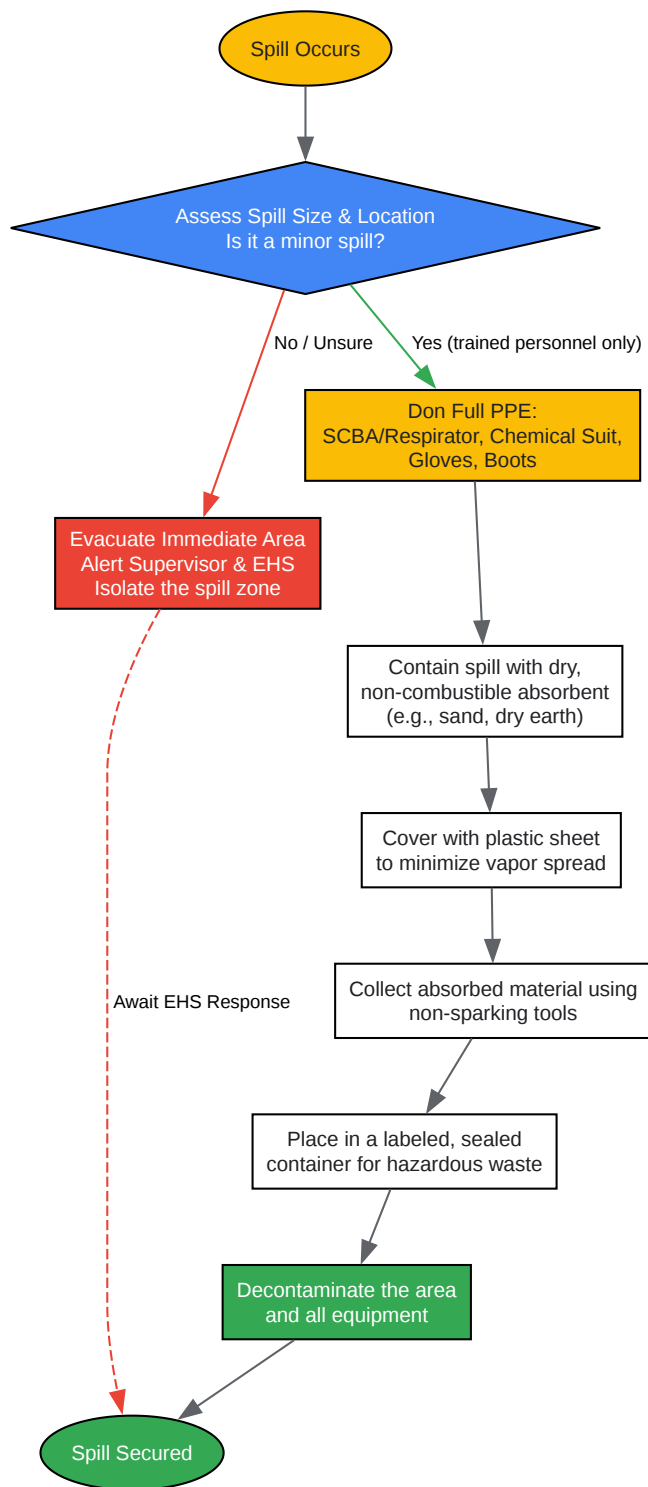
4.4 Storage Conditions:

- Store in a designated corrosives area that is cool, dry, dark, and well-ventilated.[5][7][9]
- Refrigeration (2-8°C) is recommended.
- Store under an inert atmosphere (e.g., nitrogen or argon) to protect from moisture.[7]
- Keep containers tightly sealed and protect them from physical damage.[1][5]
- Store separately from incompatible materials such as bases, strong oxidizing agents, alcohols, and amines.[3][7]

Experimental Workflow Protocol

The following diagram outlines a mandatory workflow for safely conducting a laboratory-scale reaction involving **chloromethyl chloroformate**.





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